

Technical Whitepaper: 1-Boc-3-(4-Aminophenyl)piperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Boc-3-(4-Aminophenyl)piperidine

CAS No.: 875798-79-1

Cat. No.: B1521923

[Get Quote](#)

A Strategic Scaffold for PARP Inhibition and CNS Drug Design

Part 1: Executive Summary & Chemical Identity

1-Boc-3-(4-Aminophenyl)piperidine is a high-value chiral intermediate, most notably serving as the structural core for Niraparib (Zejula), a potent poly(ADP-ribose) polymerase (PARP) inhibitor used in ovarian cancer therapy.^[1] Its structural significance lies in the 3-aryl piperidine motif—a "privileged structure" that offers a rigid, non-planar scaffold capable of directing substituents into specific hydrophobic pockets of target proteins (e.g., GPCRs, Kinases, PARP enzymes).

Chemical Identity Table

Property	Specification
Chemical Name	(S)-tert-Butyl 3-(4-aminophenyl)piperidine-1-carboxylate
CAS Number	1171197-20-8 (S-isomer) Note: 875798-79-1 refers to the racemate
Molecular Formula	C ₁₆ H ₂₄ N ₂ O ₂
Molecular Weight	276.38 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, DCM; Insoluble in water
Chirality	The (S)-enantiomer is the pharmacologically active scaffold for Niraparib. [1] [2]

Part 2: Strategic Application in Drug Design

The "Privileged" 3-Arylpiperidine Scaffold

Unlike flat aromatic systems, the 3-arylpiperidine core provides defined three-dimensional vectors. In the context of PARP inhibitors:

- **Binding Affinity:** The piperidine ring mimics the ribose sugar of NAD⁺, positioning the aryl group to stack with tyrosine residues in the catalytic cleft.
- **ADME Optimization:** The Boc-protected amine allows for late-stage diversification (e.g., urea formation, amidation) to tune lipophilicity (LogD) and metabolic stability.

Mechanism of Action (Niraparib Context)

The (S)-isomer of this scaffold is critical for trapping PARP1/2 enzymes on damaged DNA, preventing repair and leading to synthetic lethality in BRCA-mutated cancer cells.

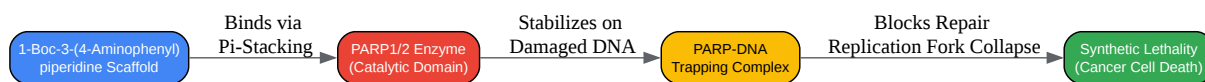


Figure 1: Pharmacological Logic of the 3-Arylpiperidine Scaffold

[Click to download full resolution via product page](#)

Part 3: Synthesis & Manufacturing Protocols

For research and scale-up, the synthesis must balance enantioselectivity with cost-efficiency. Below is the industry-standard "Suzuki-Reduction-Resolution" route, which is robust and scalable.

Route A: The Suzuki-Reduction Sequence (High Robustness)

This route constructs the carbon skeleton via cross-coupling, followed by reduction and chiral resolution.

Step 1: Suzuki-Miyaura Coupling

Reaction: 3-Pyridineboronic acid + 1-Iodo-4-nitrobenzene

3-(4-Nitrophenyl)pyridine

- Reagents: $\text{Pd}(\text{PPh}_3)_4$ (catalyst), Na_2CO_3 (base), DME/Water (solvent).
- Conditions: Reflux under N_2 for 12 hours.
- Why: High yield formation of the biaryl bond prior to saturation.

Step 2: Catalytic Hydrogenation (Global Reduction)

Reaction: 3-(4-Nitrophenyl)pyridine + H_2

3-(4-Aminophenyl)piperidine

- Reagents: PtO_2 (Adam's catalyst) or Rh/C , Acetic Acid, H_2 (50 psi).

- Conditions: Room temperature, 24 hours.
- Critical Insight: This step reduces both the nitro group (to amine) and the pyridine ring (to piperidine) simultaneously.
- Result: Racemic mixture of the free amine.

Step 3: Boc-Protection & Chiral Resolution

Reaction: Racemate + (Boc)₂O

Racemic Boc-Intermediate

(S)-Isomer

- Protocol:
 - Treat crude amine with Di-tert-butyl dicarbonate ((Boc)₂O) and TEA in DCM.
 - Resolution: Dissolve racemic Boc-compound in Ethanol. Add (S)-(+)-Mandelic acid or D-Phenylglycine.
 - Crystallization: The (S,S)-diastereomeric salt crystallizes out preferentially.
 - Free Basing: Treat salt with 1N NaOH to release the pure (S)-enantiomer (CAS 1171197-20-8).

Experimental Workflow Diagram

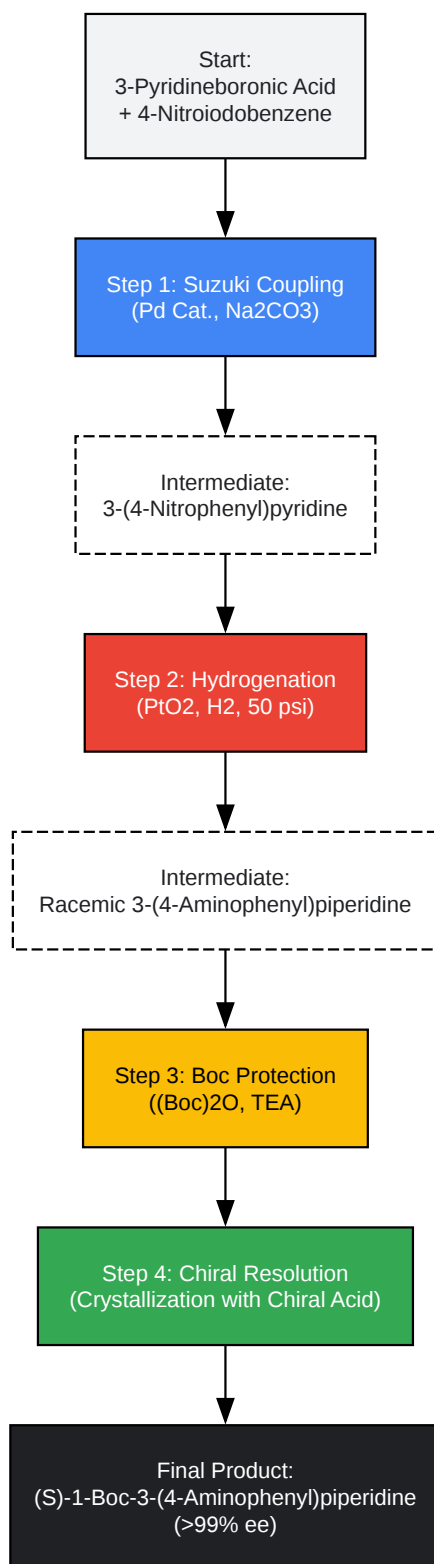


Figure 2: Industrial Synthesis Workflow for CAS 1171197-20-8

[Click to download full resolution via product page](#)

Part 4: Quality Control & Analytics

To ensure the integrity of this intermediate for drug development, the following analytical specifications must be met.

Test	Method	Acceptance Criteria
Identification	^1H -NMR (DMSO- d_6)	Conforms to structure; characteristic Boc singlet @ 1.40 ppm.
Purity (Chemical)	HPLC (C18 Column)	98.0% Area
Purity (Chiral)	Chiral HPLC (Chiralpak AD-H)	99.0% ee (Enantiomeric Excess)
Residual Solvents	GC-HS	Ethanol < 5000 ppm, DCM < 600 ppm
Loss on Drying	Gravimetric	0.5% w/w

Self-Validating NMR Check:

- Look for the doublet of doublets (dd) around 6.5–7.0 ppm, corresponding to the para-substituted aniline ring.
- Verify the integration ratio of the Boc methyls (9H) to the aromatic protons (4H) is exactly 2.25:1.

Part 5: Safety & Handling

- Hazard Classification: Irritant (Skin/Eye).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The amine is sensitive to oxidation over long periods (turning brown).
- Handling: Use standard PPE (Gloves, Goggles, Lab Coat). Avoid dust formation.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 44607626, **1-Boc-3-(4-Aminophenyl)piperidine**. Retrieved from [\[Link\]](#)
- Jones, P., et al. (2009). Discovery of Niraparib: A Selective Poly(ADP-ribose)polymerase (PARP) Inhibitor. Journal of Medicinal Chemistry.[3] (Describes the utility of the 3-arylpiperidine scaffold in PARP inhibitors).
- Google Patents (2017). CN106432056A - Preparation method of niraparib intermediate of (3S)-3-(4-aminophenyl) piperidine-1-tert-butyl formate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. innospk.com [innospk.com]
- 2. (S)-tert-butyl 3-(4-aMinophenyl)piperidine-1-carboxylate | 1171197-20-8 [chemicalbook.com]
- 3. US10927095B2 - Processes for the preparation of Niraparib and intermediates thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Technical Whitepaper: 1-Boc-3-(4-Aminophenyl)piperidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1521923/docs#technical-whitepaper-1-boc-3-4-aminophenyl-piperidine\]](https://www.benchchem.com/product/b1521923/docs#technical-whitepaper-1-boc-3-4-aminophenyl-piperidine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)